

A Technical Guide to the Safety of Boc-D-Pro-OSu

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Compound of Interest

Compound Name: *Boc-D-Pro-OSu*

Cat. No.: *B558452*

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a certified Safety Data Sheet (SDS) provided by the manufacturer. Always consult the official SDS before handling, storing, or disposing of **Boc-D-Pro-OSu**.

Chemical Identification and Properties

Boc-D-Pro-OSu, or N-Boc-D-proline N-hydroxysuccinimide ester, is a chemical reagent commonly used in peptide synthesis. Understanding its fundamental properties is the first step in ensuring its safe use in the laboratory.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Chemical Name	N-tert-Butoxycarbonyl-D-proline N-hydroxysuccinimide ester	[1] [2]
Synonyms	BOC-D-PROLINE N-HYDROXYSUCCINIMIDE ESTER	[2]
CAS Number	102185-34-2	[1] [3]
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₆	[1]
Molecular Weight	312.32 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	Data not available in searched results. The related compound N-Boc-D-proline has a melting point of 134-137 °C. [4] [5]	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[3]
Stability	Stable under recommended storage conditions. Moisture sensitive.	[6]

Hazard Identification and Classification

While specific GHS classification for **Boc-D-Pro-OSu** was not found in the search results, related compounds and general chemical safety principles suggest potential hazards. The user must obtain the official SDS for definitive hazard information. Based on similar compounds, the following hazards may be anticipated.

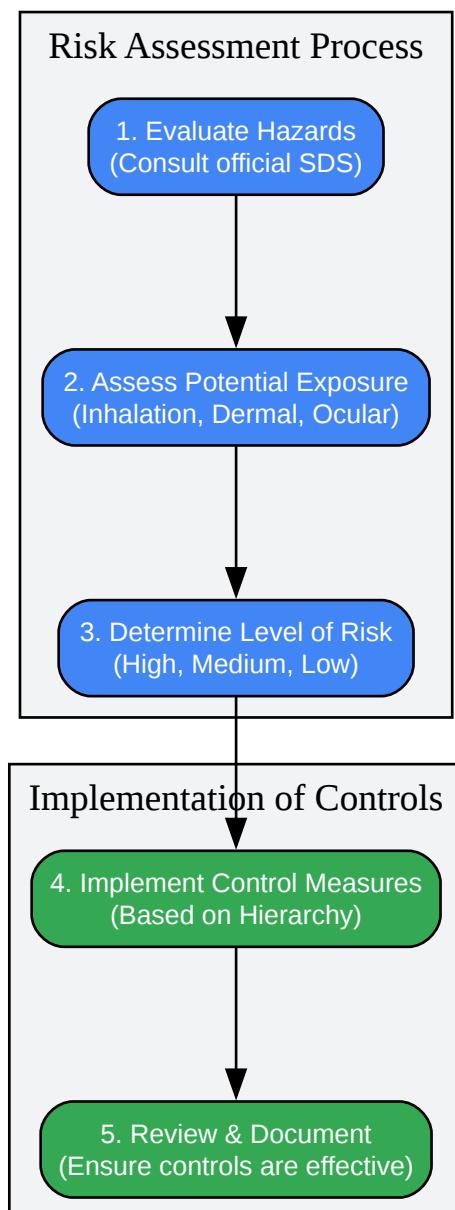
Table 2: Potential Hazard Classification

Hazard Class	Potential Hazard Statement
Skin Corrosion/Irritation	May cause skin irritation.
Serious Eye Damage/Eye Irritation	May cause serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory tract irritation.

Note: This table is illustrative. The related compound N-(tert-Butoxycarbonyl)-D-prolinal is classified with H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).

Risk Management and Control Measures

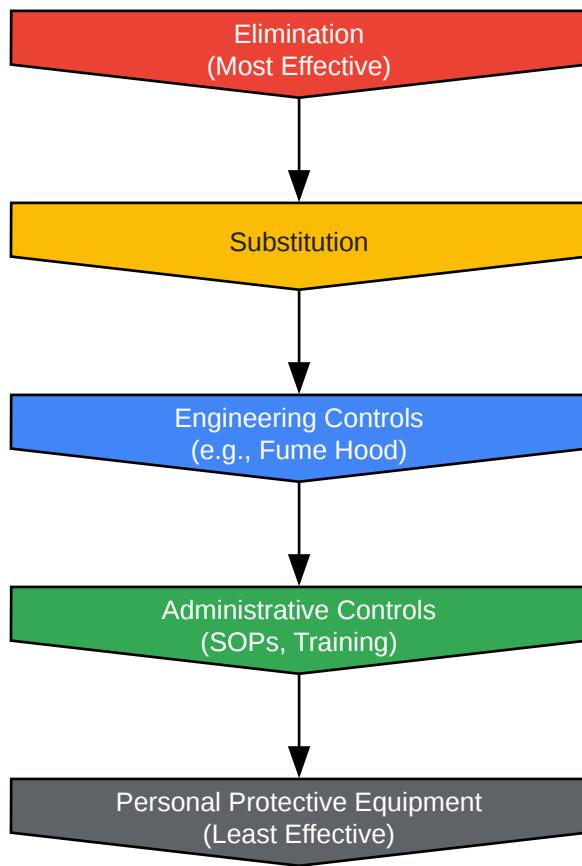
A systematic approach to risk management is essential when handling any chemical reagent. This involves a clear workflow from hazard identification to the implementation of control measures.



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Caption: A generalized workflow for chemical risk assessment in a laboratory setting.

The hierarchy of controls should always be followed to mitigate risks, prioritizing the most effective measures.



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Caption: The hierarchy of controls for mitigating exposure to hazardous chemicals.

Experimental Safety Protocols

Detailed experimental protocols for safety evaluation (e.g., toxicology studies) are proprietary and not publicly available. However, the principles of safe handling derived from SDS of similar chemicals can be outlined.

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.[6]
- Eye/Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[7]

- Skin Protection: Handle with impervious gloves (e.g., nitrile rubber). Wear a lab coat.[6][7]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved P95 or EU P1 particle respirator.[6]
- Hygiene Measures: Wash hands thoroughly after handling. Change contaminated clothing promptly.[8]

Table 3: First-Aid Procedures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[7]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water.[6][7]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention. [6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.[6] [7]

Storage and Disposal

Proper storage is crucial to maintain the chemical's integrity and prevent accidents.

Table 4: Storage and Disposal Recommendations

Aspect	Recommendation
Storage Conditions	Keep container tightly closed in a dry, well-ventilated place.[6] Recommended storage temperature is often refrigerated (2-8°C) for related compounds.[4] Protect from moisture.
Incompatible Materials	Strong oxidizing agents.[6]
Disposal	Dispose of waste in accordance with federal, state, and local environmental control regulations. The material may be sent to a licensed chemical destruction plant.[6][7]

Toxicological and Ecological Information

No specific quantitative toxicological (e.g., LD50) or ecotoxicological data for **Boc-D-Pro-OSu** were found in the search results.[6][7] For many specialized chemical reagents, this data is not extensively studied or published. Therefore, the compound should be handled as potentially harmful, and release into the environment should be avoided.[7]

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